

Personal Protective Equipment & Handling Guide: 3-Methyl-5-morpholin-4-ylaniline

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Compound of Interest

Compound Name: 3-Methyl-5-morpholin-4-ylaniline

Cat. No.: B13855009

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Executive Summary: At a Glance

3-Methyl-5-morpholin-4-ylaniline (often referred to as 3-(4-Morpholinyl)aniline; CAS: 159724-40-0) is a functionalized aniline intermediate commonly used in the synthesis of kinase inhibitors (e.g., PI3K/mTOR pathways).

While often classified with "Warning" (GHS) rather than "Danger," this compound presents a dual-hazard profile:

- Systemic Toxicity (Aniline moiety): Potential for skin absorption and methemoglobinemia.
- Local Irritation (Morpholine moiety): Significant eye and respiratory tract irritation.

Immediate Directive: Handle strictly within a chemical fume hood. Do not rely solely on standard nitrile gloves if dissolving in penetrating solvents like DMSO.

Quick Reference Data

Property	Specification
CAS Number	159724-40-0
Physical State	Solid (Pale brown to brown powder)
Storage	2–8°C, Inert Gas (Ar/N ₂), Protect from Light
Primary Hazards	Acute Tox. 4 (Oral), Skin Irrit. 2, Eye Irrit. 2A, STOT SE 3
Solubility	DMSO, Chloroform, Methanol (Limited water solubility)

Risk Assessment & Hazard Logic

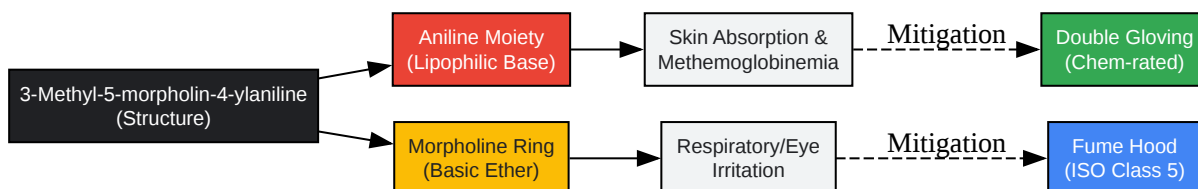
To select the correct PPE, we must understand the mechanism of toxicity. This compound is not just a generic "irritant"; it combines the properties of an aromatic amine with a heterocyclic ether.

Structural Hazard Analysis

- The Aniline Core: Aromatic amines are lipophilic. They can penetrate the stratum corneum of the skin. Once absorbed, they may undergo N-hydroxylation in the liver, leading to metabolites that oxidize hemoglobin to methemoglobin, reducing oxygen transport capacity.
- The Morpholine Ring: Adds basicity and potential for severe eye irritation.

Visualization: Hazard-to-Control Logic

The following diagram illustrates the causal link between the chemical structure and the required engineering controls.



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Figure 1: Structural Hazard Analysis linking chemical moieties to specific safety controls.

PPE Selection Matrix

Standard laboratory PPE is insufficient if the compound is in solution (especially DMSO). Use this matrix to select equipment based on the operational state.

PPE Category	Solid Handling (Weighing/Transfer)	Solution Handling (Reaction/Workup)	Rationale
Respiratory	Engineering Control: Fume Hood required. [1][2] Backup: N95 if hood unavailable (Not recommended).	Engineering Control: Fume Hood required. Backup: Half-mask w/ Organic Vapor/P100 cartridge.	Prevents inhalation of dusts (solid) and aerosols (liquid).[3][4] Aniline vapors are toxic.[1][5][6][7]
Eye/Face	Chemical Safety Goggles (Indirect Vent).	Chemical Safety Goggles + Face Shield (if >50mL).	Safety glasses are insufficient due to the risk of fine dust entry and corrosive splashes.
Hand (Primary)	Nitrile (min 5 mil / 0.12 mm).	Nitrile (High Dexterity).	Standard protection against incidental contact.[1][2][3][4][7] [8][9]
Hand (Secondary)	Not strictly required if dry.	Laminate (Silver Shield/4H) or Double Nitrile (if in DMSO).	CRITICAL: DMSO carries dissolved anilines through single nitrile layers in <5 mins.
Body	Lab Coat (Cotton/Poly blend), Long pants, Closed-toe shoes.	Chemical-resistant apron (Tyvek/PVC) recommended for scale-up.	Prevents contamination of street clothes.

Operational Workflow: Step-by-Step

This protocol ensures a "Chain of Custody" for safety, maintaining containment from storage to disposal.

Phase 1: Retrieval & Weighing

- Environment: Transfer the container from cold storage (2-8°C) to the fume hood.
- Acclimation: Allow the container to reach room temperature before opening.
 - Why? Opening a cold bottle introduces condensation (water), which degrades the aniline and promotes oxidation (darkening).
- Weighing:
 - Place the balance inside the fume hood.
 - If the balance is external, use a tarred secondary container (e.g., a screw-top vial) to transport the solid. Never carry an open spatula across the lab.

Phase 2: Solubilization & Reaction

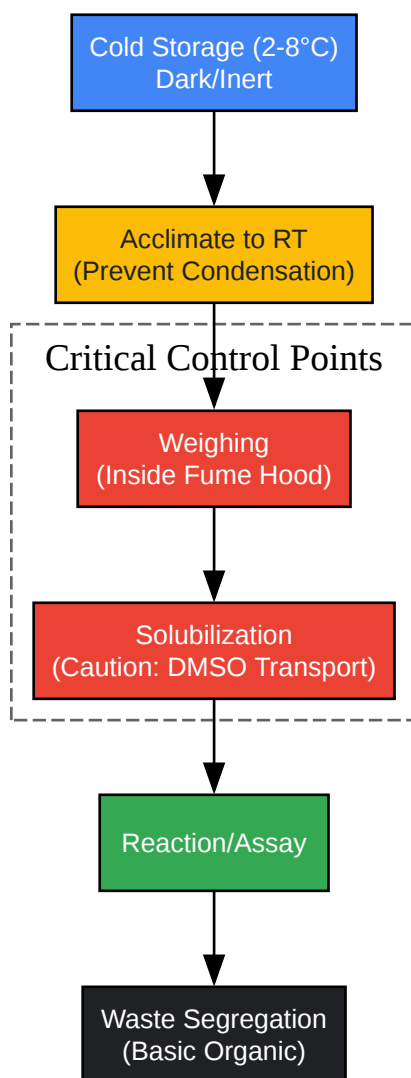
- Solvent Choice: If using DMSO or DMF, assume the barrier properties of your gloves are compromised.
- Technique: Add solvent slowly. Exothermic dissolution is possible due to the basic morpholine group.
- Inert Atmosphere: Purge the reaction vessel with Nitrogen or Argon immediately. Anilines oxidize rapidly in air, forming impurities that can interfere with biological assays.

Phase 3: Cleanup & Decontamination

- Wipe Down: Clean all surfaces with a mild acid solution (e.g., 1% Acetic Acid or Citric Acid) followed by water.
 - Why? Acid neutralizes the basic aniline/morpholine residues, converting them to water-soluble salts that are easier to remove.

- Doffing: Remove outer gloves inside the hood. Wash hands with soap and water immediately (do not use ethanol/solvent on skin, as this enhances absorption).

Visualization: Operational Lifecycle



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Figure 2: Operational lifecycle emphasizing the critical control points where exposure risk is highest.

Disposal & Emergency Procedures

Waste Management

Do not dispose of down the drain.[6] This compound is toxic to aquatic life and an organic base.

- Solid Waste: Bag in double-sealed polyethylene bags. Label as "Toxic Solid - Organic Base."
- Liquid Waste: Segregate into "Basic Organic Waste" containers. Do not mix with strong acids (exothermic reaction risk) or oxidizers.[1][7][9]

Emergency Response[4][9]

- Eye Contact: Flush immediately with water for 15 minutes.[1][2][7] Lift eyelids.[2] Seek medical attention. The morpholine moiety can cause corneal damage.
- Skin Contact:
 - Blot excess liquid (do not rub).
 - Wash with copious soap and water.[2][7]
 - Monitor for signs of cyanosis (blue lips/fingernails) which indicate methemoglobinemia.
- Spill (Solid): Dampen a paper towel to prevent dust. Wipe up and place in hazardous waste.[7][9]
- Spill (Liquid): Absorb with vermiculite or sand. Do not use combustible materials (sawdust).

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